

Critical Safety Notice: Identification of "VX-150" is Essential

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Compound of Interest

Compound Name: VX-150

Cat. No.: B15590537

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The term "**VX-150**" is not a standard chemical identifier and can lead to confusion between two vastly different substances with critically different safety protocols. Before proceeding, it is imperative to verify the exact identity of the chemical you are handling, primarily through its Chemical Abstracts Service (CAS) number.

- If you are handling the nerve agent VX (CAS 50782-69-9), you are working with one of the most toxic chemical warfare agents known.^[1] Handling this substance requires the highest level of personal protective equipment and takes place under strict, regulated protocols managed by specialized entities. The information provided in Section 1 is for awareness and emergency preparedness reference only.
- If you are handling the research chemical **VX-150** (CAS 1793080-72-4), you are working with a NaV1.8 inhibitor used for pain research.^[2] While this substance has hazards, the required PPE and handling procedures are aligned with standard laboratory protocols for hazardous compounds, which are detailed in Section 2.

Misidentification of these substances can have catastrophic consequences. Assume nothing and verify the CAS number before any handling.

Section 1: Personal Protective Equipment for Nerve Agent VX (CAS 50782-69-9)

VX is an extremely toxic organophosphate nerve agent.[3] It is an odorless and tasteless, amber-colored, oily liquid that is slow to evaporate, making it a persistent threat on surfaces.[1] [4] Exposure through skin contact, inhalation, or ingestion can cause convulsions, loss of consciousness, and death from respiratory failure within minutes.[5] As little as one drop on the skin can be fatal.[1]

Data Presentation: PPE and Exposure Limits

Parameter	Specification	Source(s)
Toxicity	One of the most toxic known chemical warfare agents.	[1]
Physical Form	Amber-colored, oily liquid.	[1]
Odor	Odorless.	[1]
Primary Routes of Exposure	Skin contact, inhalation, eye contact, ingestion.	[1]
NIOSH/OSHA Exposure Limits	Not established/determined.	[1]
Historical TLV	0.00001 mg/m ³	[6]

PPE Level	Description	Source(s)
Level A Protection	The highest level of respiratory, skin, and eye protection is required. This is mandatory when the contaminant is unknown or when concentrations are above Immediately Dangerous to Life or Health (IDLH) levels.	[1][7]
Respiratory Protection	NIOSH-certified Chemical, Biological, Radiological, Nuclear (CBRN) Self-Contained Breathing Apparatus (SCBA) with positive pressure.	[1][5]
Protective Suit	Fully encapsulating, chemical-resistant, vapor-tight suit.	[7]
Gloves	Chemical-protective gloves (e.g., Butyl rubber).	[5]
Boots	Chemical-resistant boots.	[7]

Operational and Disposal Plans

Immediate Safety & Decontamination Protocol:

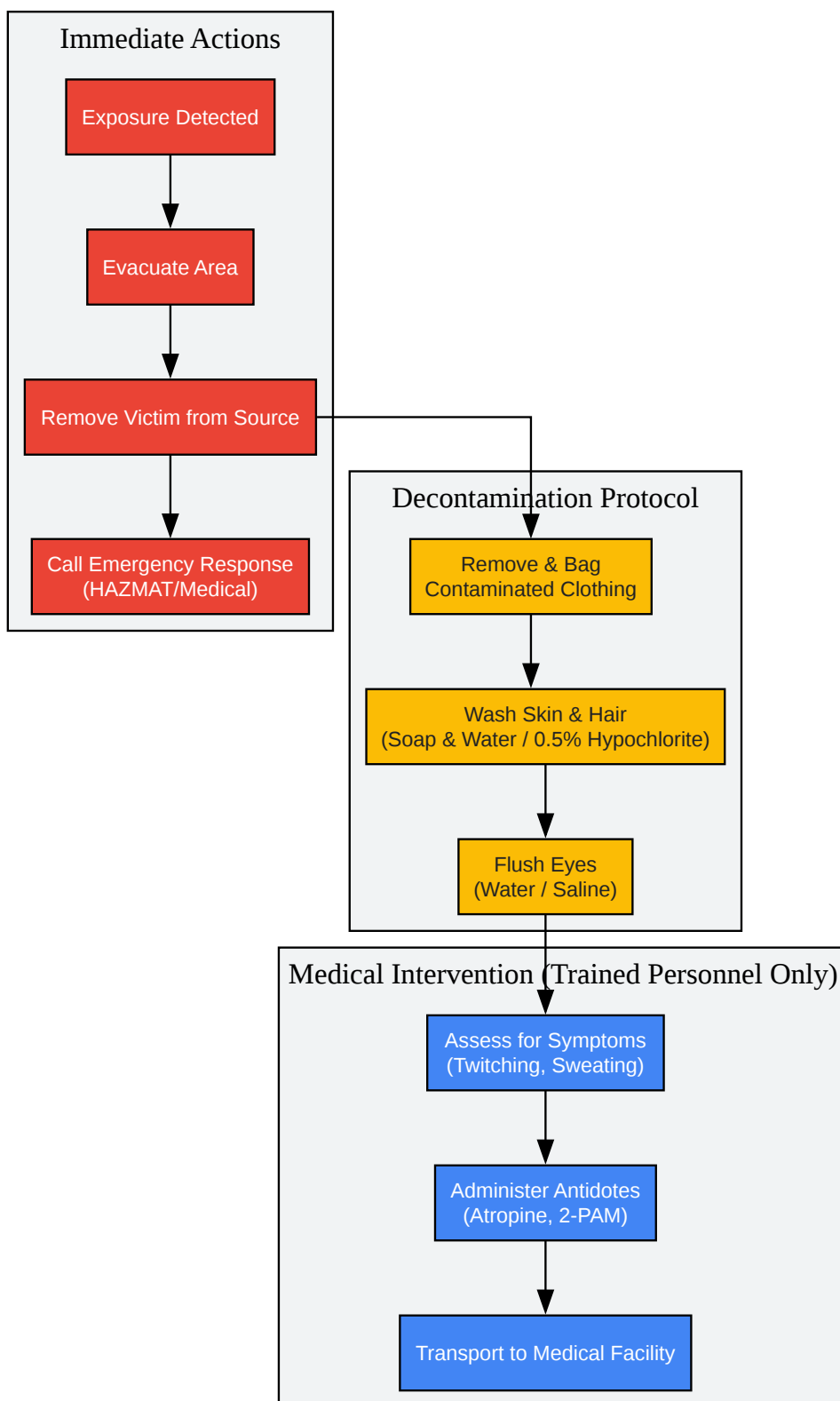
- Evacuate the Area: Immediately remove all personnel from the contaminated zone.
- Remove from Source: The first priority for any exposed individual is immediate removal from the source of exposure.[1]
- Decontamination: Skin must be decontaminated within minutes of exposure.[5]
 - Remove all contaminated clothing and double-bag it.[5][8]

- Wash the entire body and hair with soap and water or a 0.5% hypochlorite solution, followed by a water rinse.[5]
- Flush exposed eyes with plain water or saline for 5 to 10 minutes.[1][5]
- Specialized products like Reactive Skin Decontamination Lotion (RSDL) may also be used.[9][10]
- Administer Antidotes: If symptoms appear (e.g., localized sweating, muscular twitching), approved antidotes such as atropine and pralidoxime chloride (2-PAM) must be administered immediately, often via an auto-injector.[3][5][8] This is a medical procedure to be performed by trained personnel.

Disposal Plan:

The disposal of VX nerve agent is a highly regulated, large-scale operation that is not performed in a standard laboratory setting. Historically, this has been managed by government bodies like the U.S. Army Chemical Materials Agency.[11] Methods have included neutralization (hydrolysis with sodium hydroxide) and incineration at specialized facilities.[12] The entire U.S. stockpile of VX was declared destroyed in 2022.[13] Any discovery of VX would constitute a major emergency requiring immediate notification of law enforcement and hazardous materials response teams.

Visualization: Emergency Response Workflow for VX Nerve Agent Exposure



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Caption: Emergency response workflow for a suspected VX nerve agent exposure.

Section 2: Personal Protective Equipment for VX-150 (CAS 1793080-72-4)

VX-150 is an orally active, highly selective NaV1.8 inhibitor investigated for pain indications.^[2] It is a laboratory chemical and, while hazardous, does not possess the extreme toxicity of the nerve agent VX. The following guidance is based on its Safety Data Sheet (SDS).^[14]

Data Presentation: PPE and Hazard Information

Parameter	Specification	Source(s)
Chemical Name	VX-150	^[14]
Formula	C ₂₁ H ₁₇ F ₄ N ₂ O ₇ P	^[14]
Identified Hazards	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation.	^[14]
Signal Word	Warning	^[14]

PPE Type	Specification	Source(s)
Hand Protection	Wear protective gloves.	^[14]
Eye/Face Protection	Wear eye protection/face protection.	^[14]
Skin/Body Protection	Wear protective clothing.	^[14]
Ventilation	Use only in areas with appropriate exhaust ventilation. Avoid dust and aerosol formation.	^[14]

Operational and Disposal Plans

Experimental Protocol: Safe Handling

- Engineering Controls: Handle the substance in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust or aerosols.[14]
- Personal Protective Equipment: Before handling, don all required PPE: a lab coat, safety glasses or goggles, and appropriate chemical-resistant gloves.[14]
- Hygiene: Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling the material.[14]
- Storage: Store in a tightly sealed container in a cool, dry place as recommended. For stock solutions, storage at -80°C or -20°C is advised for specific durations.[2]

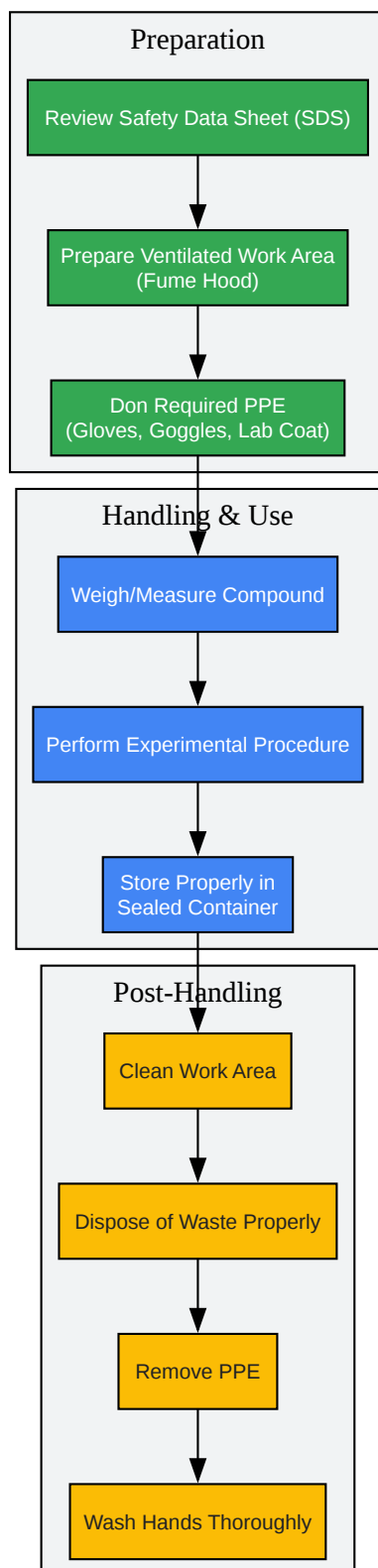
First Aid and Spill Response:

- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[14]
- Skin Contact: Take off contaminated clothing. Wash the affected area with plenty of soap and water.[14]
- Ingestion: Rinse mouth. Do not induce vomiting. Seek medical attention.[14]
- Spill Cleanup: For spills, absorb the solution with an inert, liquid-binding material (e.g., diatomite). Decontaminate surfaces by scrubbing with alcohol. Collect contaminated material for proper disposal.[14]

Disposal Plan:

Dispose of the contents and container in accordance with all local, state, and federal regulations for chemical waste.[14] This typically involves collecting the waste in a designated, sealed container and arranging for pickup by a certified hazardous waste disposal company.

Visualization: Standard Laboratory Handling of VX-150



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Caption: Standard workflow for the safe handling of research chemical **VX-150**.

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